

Safe Handling and Disposal of Lucifer Yellow CH Dipotassium Salt

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Compound of Interest

Compound Name: *lucifer yellow ch dipotassium salt*

Cat. No.: *B149425*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential safety and logistical information for the operational use and disposal of **Lucifer Yellow CH dipotassium salt**, a fluorescent dye commonly used as a tracer in biological studies.

Hazard Identification and Safety Data

Lucifer Yellow CH dipotassium salt is considered a hazardous substance.[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2] The toxicological properties have not been thoroughly investigated.[3]

Quantitative Safety and Storage Information

Parameter	Value/Classification	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	MedChemExpress SDS[2]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	MedChemExpress SDS[2]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	MedChemExpress SDS[2]
Respiratory Tract Irritation	Category 3 (May cause respiratory irritation)	MedChemExpress SDS[2]
Recommended Storage Temperature	2-8°C	Sigma-Aldrich SDS[3]

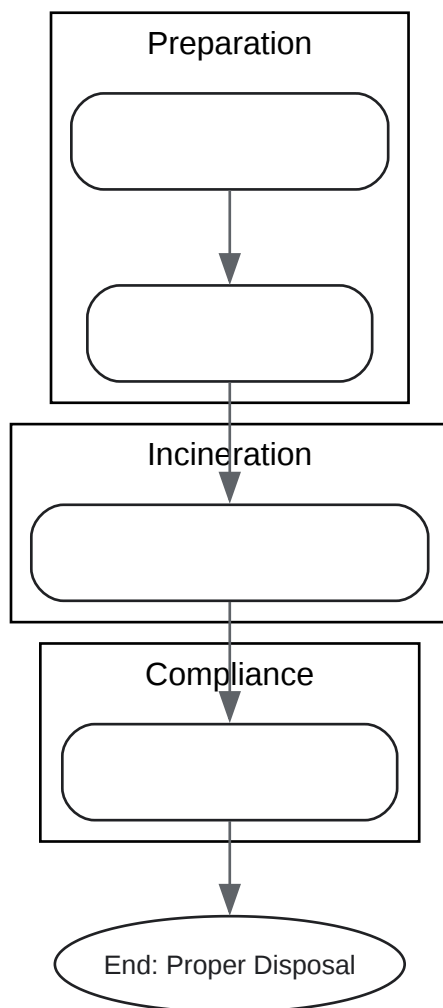
Proper Disposal Procedures

The recommended method for the disposal of **Lucifer Yellow CH dipotassium salt** is through chemical incineration. It is crucial to adhere to all federal, state, and local environmental regulations during the disposal process.

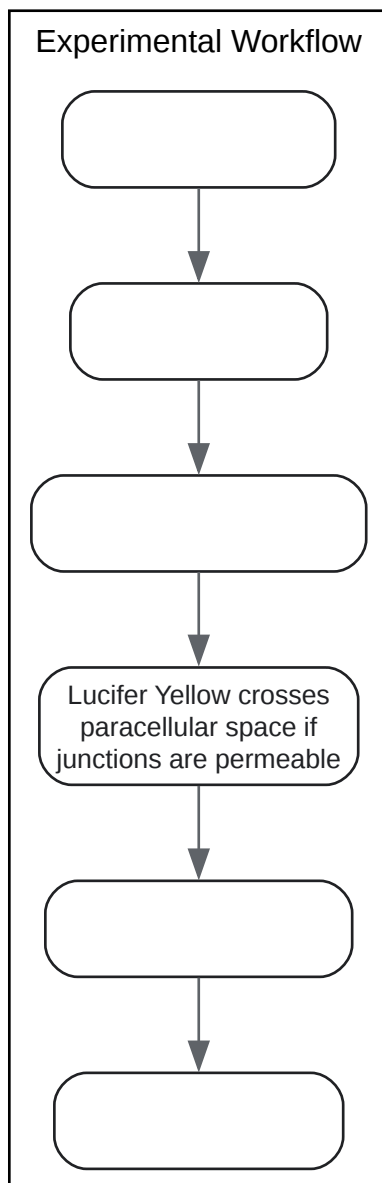
Step-by-Step Disposal Protocol:

- **Dissolution:** Dissolve or mix the **Lucifer Yellow CH dipotassium salt** with a combustible solvent.
- **Incineration:** Burn the resulting mixture in a chemical incinerator that is equipped with an afterburner and a scrubber.
- **Regulatory Compliance:** Ensure that the entire disposal process complies with all applicable environmental regulations at the federal, state, and local levels.

Lucifer Yellow CH Dipotassium Salt Disposal Workflow



Lucifer Yellow for Gap Junction Communication Assay



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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. youtube.com [youtube.com]
- 3. Lucifer yellow – an angel rather than the devil - PMC [pmc.ncbi.nlm.nih.gov]
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